

Material Safety Data Sheet: Decyl alcohol-1-14C

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Compound of Interest

Compound Name: Decyl alcohol-1-14C

Cat. No.: B133854

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This document provides a comprehensive overview of the safety, handling, and toxicological properties of **Decyl alcohol-1-14C**. While specific safety data for the radiolabeled compound is limited, the information presented here is primarily based on the well-documented properties of non-radiolabeled n-decanol (1-decanol), supplemented with specific data for the carbon-14 labeled variant where available.

Chemical Identification and Physical Properties

Decyl alcohol, also known as 1-decanol, is a straight-chain fatty alcohol.^[1] The "-1-14C" designation indicates that the carbon-14 isotope is located at the first carbon position.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C10H22O	[2][3][4]
Molecular Weight	158.28 g/mol	[3][5][6]
Appearance	Colorless viscous liquid	[1][2][3]
Odor	Sweet, fat-like, characteristic odor	[1][3]
Melting Point	5-7 °C (41-44.6 °F)	[2][4]
Boiling Point	229-232 °C (444.2-450 °F)	[2][4]
Density	0.829 g/mL at 25 °C	[2]
Flash Point	82 °C (179.6 °F) Closed Cup; 180 °F Open Cup	[2][4][5]
Autoignition Temperature	288 °C (550 °F)	[4][7]
Water Solubility	Insoluble	[1][2][3]
Solubility in Other Solvents	Soluble in ethanol, ether, benzene, acetic acid, and petroleum ether.	[2]
Vapor Pressure	0.0085 mm Hg at 25 °C	[6]
Vapor Density	5.46 (air=1)	[6]
log Pow (Octanol/Water Partition Coefficient)	4.23 (calculated)	[7]

Radiological Information

For the radiolabeled form, specific handling precautions related to radioactivity must be observed in addition to the standard chemical safety measures.

Table 2: Radiological Data for **Decyl alcohol-1-14C**

Property	Value	Source
Specific Activity	50-60 mCi/mmol	[8]
Concentration	0.1 mCi/ml	[8]
Solvent	Ethanol	[8]
Storage Temperature	2-8°C	[8]

Hazard Identification and Toxicology

Decyl alcohol is classified as a combustible liquid and causes skin and serious eye irritation.[4]
[6] It may also cause respiratory irritation and can be harmful if swallowed and enters airways.
[4]

Table 3: Toxicological Information

Hazard	Description	Source
Eye Irritation	Causes serious eye irritation. Symptoms can include redness, stinging, tearing, and blurred vision. [6] [9] [10]	
Skin Irritation	Causes skin irritation. Prolonged contact can lead to dermatitis as it defats the skin. [6] [11]	
Inhalation	May cause respiratory tract irritation. [4] [6] High concentrations of vapor may lead to central nervous system depression. [6] [11]	
Ingestion	May be fatal if swallowed and enters airways due to aspiration hazard. [4] Can cause gastrointestinal irritation with symptoms like nausea and vomiting. [6]	
Aquatic Toxicity	Toxic to aquatic organisms, with long-lasting effects. [9] [11]	
Chronic Effects	Prolonged or repeated skin contact may cause dermatitis. [6]	

NFPA Hazard Classification:

- Health Hazard (Blue): 0
- Flammability (Red): 2
- Instability (Yellow): 0

(Source: CAMEO Chemicals[5])

Experimental Protocols & Handling

While specific experimental protocols for **Decyl alcohol-1-14C** are not publicly available, general safe handling procedures for this chemical are well-documented. All work with the radiolabeled compound must be conducted in compliance with institutional and national regulations for radioactive materials.

Recommended Handling Procedures:

- Ventilation: Use in a well-ventilated area or with local exhaust ventilation to keep airborne concentrations low.[6][11]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles or a face shield.[5][11]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [6][11]
 - Respiratory Protection: If vapors or aerosols are generated, a respirator may be required.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in work areas. [9][10]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances and sources of ignition.[4][6] Keep containers tightly closed.[4] Recommended storage for the radiolabeled form is 2-8°C.[8]
- Incompatible Materials: Strong oxidizing agents, acid anhydrides, and acid chlorides.[11]

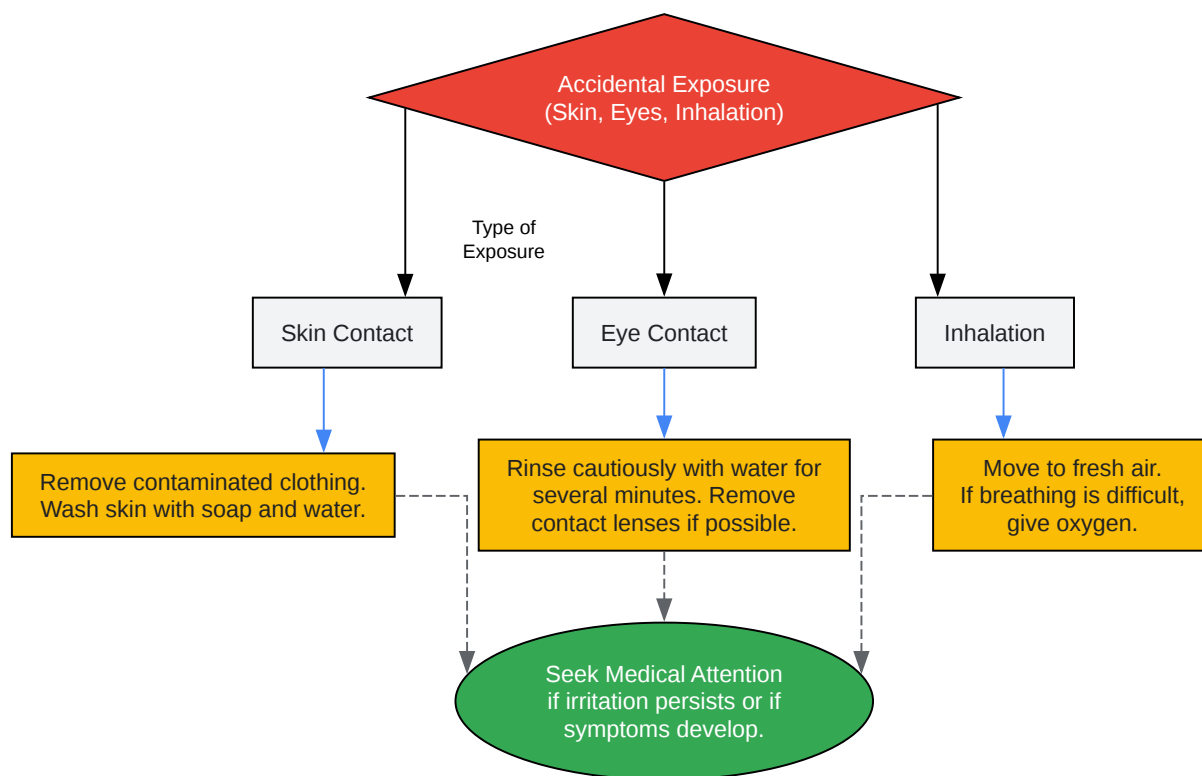
Spill & Emergency Procedures:

- Eliminate Ignition Sources: Remove all sources of heat, sparks, and flames.[9][12]
- Ventilate Area: Ensure adequate ventilation.
- Contain Spill: Use inert absorbent material (e.g., sand, vermiculite) to contain the spill.[4]

- Personal Protection: Wear appropriate PPE during cleanup.[4]
- Disposal: Collect spilled material and absorbent into a suitable, sealed container for disposal as hazardous waste.[4][11] Do not allow the chemical to enter drains or waterways.[4]

Visualized Workflow: Hazard Response

The following diagram illustrates a logical workflow for responding to an accidental exposure to **Decyl alcohol-1-14C**.



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Caption: First aid response workflow for **Decyl alcohol-1-14C** exposure.

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